

Application Note: High-Performance Liquid Chromatography (HPLC) Purification of Synthetic NGFFFamide

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Compound of Interest

Compound Name: NGFFFamide

Cat. No.: B15571654

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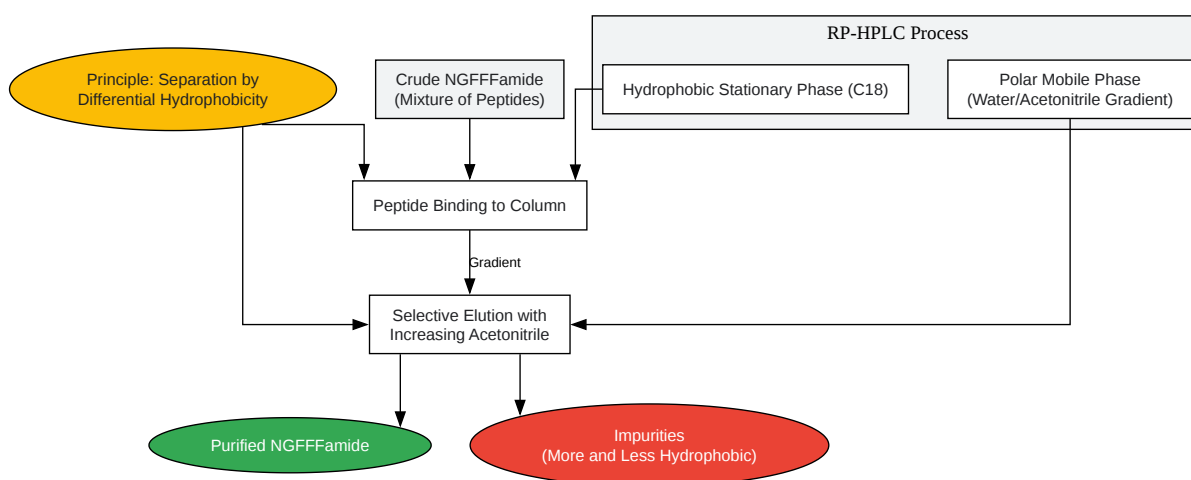
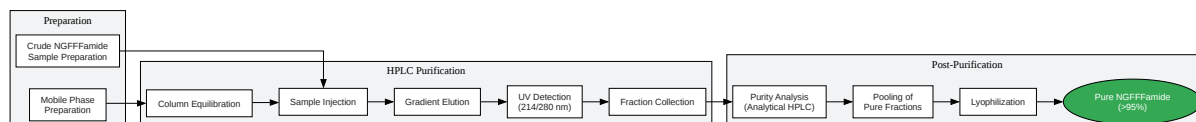
Introduction

Synthetic peptides are crucial tools in a wide range of research and development applications, from basic biological studies to therapeutic drug discovery. The purity of these peptides is paramount to ensure accurate and reproducible experimental results. High-performance liquid chromatography (HPLC) is a powerful and widely used technique for the purification of synthetic peptides.^{[1][2][3]} This application note provides a detailed protocol for the purification of the synthetic neuropeptide **NGFFFamide** using reverse-phase HPLC (RP-HPLC).

NGFFFamide is a myoactive neuropeptide that belongs to the NG peptide family, which has been identified in invertebrate deuterostomes.^[4] Its sequence, Asn-Gly-Phe-Phe-Phe-NH₂, indicates a significant hydrophobic character due to the three consecutive phenylalanine residues. This hydrophobicity presents specific challenges for purification, which will be addressed in the provided protocol.^[5] RP-HPLC is the ideal method for such peptides as it separates molecules based on their hydrophobicity.^{[2][6]}

This document will guide users through the entire workflow, from sample preparation to purity analysis of the final product, and includes recommendations for optimizing the purification process.

Experimental Workflow



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